

An In-Depth Technical Guide to Bisphenol A Diglycidyl Ether Diacrylate (BADGE-DA)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Bisphenol a diglycidyl ether diacrylate*

Cat. No.: *B1207769*

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This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and key properties of **Bisphenol A diglycidyl ether diacrylate** (BADGE-DA). It includes a detailed experimental protocol for its synthesis, a summary of its quantitative properties, and visual representations of its synthesis and polymerization pathways.

Molecular Structure and Formula

Bisphenol A diglycidyl ether diacrylate, commonly abbreviated as BADGE-DA, is a multifunctional monomer with the molecular formula $C_{27}H_{32}O_8$.^{[1][2]} Its IUPAC name is [2-hydroxy-3-[4-[2-[4-(2-hydroxy-3-prop-2-enoyloxypropoxy)phenyl]propan-2-yl]phenoxy]propyl] prop-2-enoate.^[1] The structure of BADGE-DA is characterized by three primary domains:

- A central Bisphenol A core that provides rigidity and thermal stability to the molecule.
- Two glycidyl ether linkages which are the result of the synthesis from Bisphenol A diglycidyl ether (BADGE).
- Two terminal acrylate groups that are highly reactive and enable polymerization, typically through a free-radical mechanism.^{[1][2]}

The presence of these functional groups makes BADGE-DA a valuable crosslinking agent and reactive diluent in the formulation of high-performance polymers used in coatings, adhesives, and composites.^[1]

Quantitative Data

A summary of the key quantitative properties of **Bisphenol A diglycidyl ether diacrylate** is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₂₇ H ₃₂ O ₈	^[1] ^[2]
Molecular Weight	484.5 g/mol	^[1] ^[3]
CAS Number	4687-94-9	^[1] ^[3]
Appearance	Colorless to pale straw-colored viscous liquid	^[2]
Density	Approximately 1.1 g/cm ³	^[1]
Boiling Point	654.1 °C at 760 mmHg	^[4]
Flash Point	>230 °F	^[4]
Refractive Index	n ₂₀ /D 1.557	^[4]
Topological Polar Surface Area	112 Å ²	^[4]

Experimental Protocols

Synthesis of Bisphenol A Diglycidyl Ether Diacrylate

The synthesis of BADGE-DA is typically achieved through the esterification of Bisphenol A diglycidyl ether (BADGE) with acrylic acid. This reaction involves the ring-opening of the epoxide groups of BADGE and their subsequent reaction with the carboxylic acid groups of acrylic acid. The following is a representative experimental protocol based on literature and patent examples.^[2]^[5]

Materials:

- Bisphenol A diglycidyl ether (BADGE) (epoxy equivalent weight 185-195 g/eq)
- Acrylic acid
- Triethylamine (catalyst)
- p-Hydroxyanisole (polymerization inhibitor)
- Toluene (solvent, optional)

Procedure:

- To a reaction vessel equipped with a mechanical stirrer, thermometer, and reflux condenser, add 660g of Bisphenol A diglycidyl ether, 240g of acrylic acid, 2.7g of triethylamine (catalyst), and 3g of p-hydroxyanisole (polymerization inhibitor).[2]
- Commence stirring at a rate of 80-120 rpm.[3]
- Heat the mixture to a reaction temperature of 100-120 °C.[2]
- Maintain the reaction at this temperature for 3 to 5 hours. The progress of the reaction can be monitored by measuring the acid value of the mixture. The reaction is considered complete when the acid value is less than 5.[2]
- After the reaction is complete, cool the mixture to room temperature.
- If a solvent was used, it can be removed under reduced pressure.
- The resulting product, **Bisphenol A diglycidyl ether diacrylate**, can be used directly or further purified if necessary.

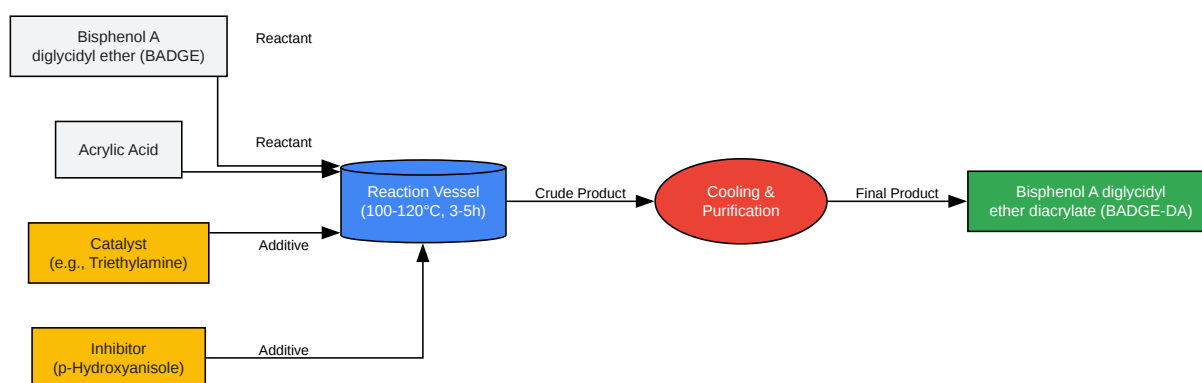
Characterization:

The structure of the synthesized BADGE-DA can be confirmed using analytical techniques such as Fourier-transform infrared (FTIR) spectroscopy, to observe the appearance of ester carbonyl peaks and the disappearance of carboxylic acid peaks, and nuclear magnetic resonance (NMR) spectroscopy to confirm the proton and carbon environments of the final product.

Visualizations

Synthesis Workflow of BADGE-DA

The following diagram illustrates the synthesis process of **Bisphenol A diglycidyl ether diacrylate** from its precursors.

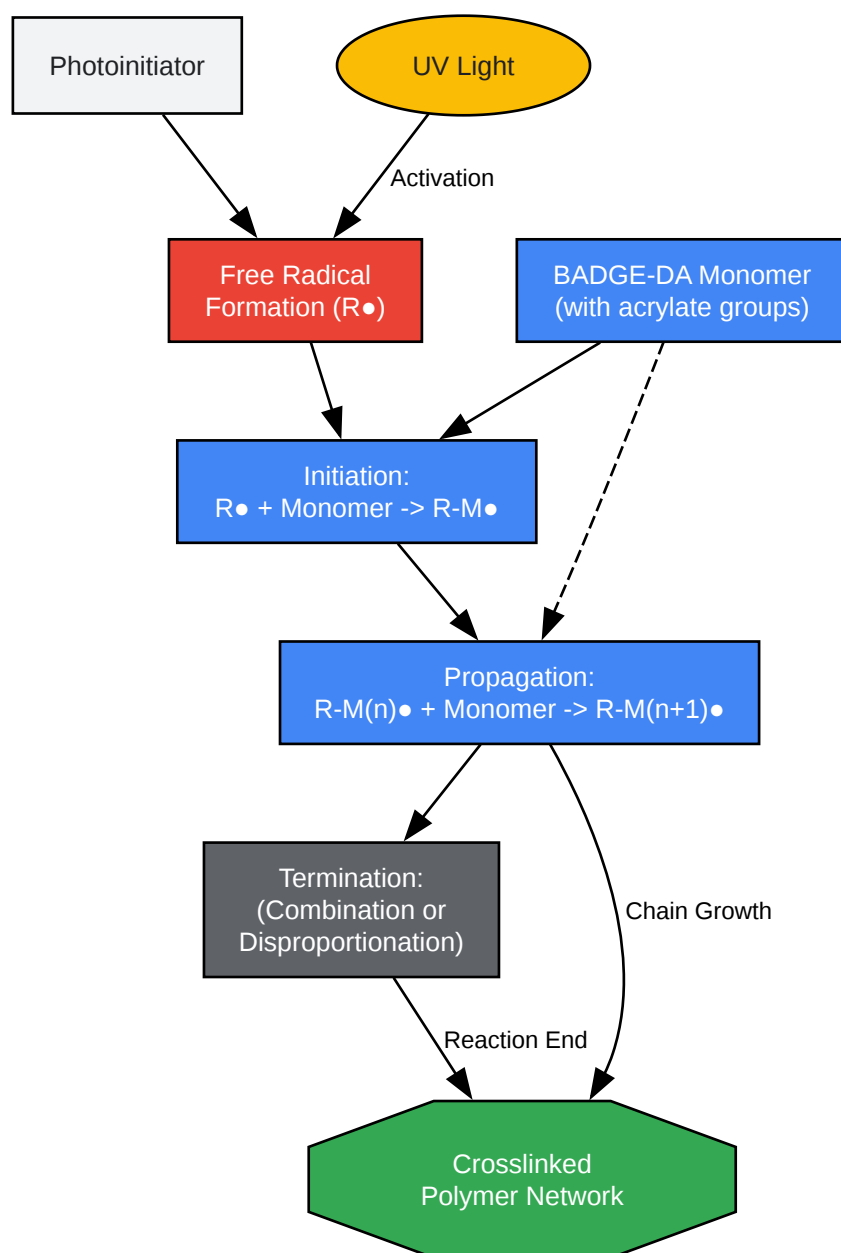


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Caption: Synthesis workflow for **Bisphenol A diglycidyl ether diacrylate**.

Free-Radical Polymerization of BADGE-DA

This diagram outlines the key steps in the free-radical polymerization of the acrylate groups in BADGE-DA, a process typically initiated by UV light in the presence of a photoinitiator.



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Caption: Free-radical polymerization pathway of BADGE-DA.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Bisphenol A Diglycidyl Ether Diacrylate (BADGE-DA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207769#molecular-structure-and-formula-of-bisphenol-a-diglycidyl-ether-diacrylate]

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